

endogenous production of 2',3'-cGAMP by cGAS

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2',3'-cGAMP

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An In-depth Technical Guide on the Endogenous Production of **2',3'-cGAMP** by cGAS

For Researchers, Scientists, and Drug Development Professionals

Introduction

The innate immune system represents the first line of defense against microbial infections and cellular damage. A pivotal component of this system is the cyclic GMP-AMP synthase (cGAS)-stimulator of interferon genes (STING) pathway, which functions as a primary surveillance mechanism for cytosolic DNA.^[1] The presence of DNA in the cytoplasm, an aberrant cellular location, serves as a potent danger signal associated with viral and bacterial incursions, as well as cellular stress and tumorigenesis.^{[1][2]} This technical guide provides a comprehensive overview of the endogenous production of the second messenger 2',3'-cyclic GMP-AMP (**2',3'-cGAMP**) by cGAS, its mechanism of action, and the experimental methodologies employed to investigate this critical signaling cascade.

Core Mechanism: From DNA Sensing to STING Activation

The cGAS-STING signaling pathway is initiated by the detection of double-stranded DNA (dsDNA) in the cytoplasm, triggering a cascade of molecular events that culminates in the

production of type I interferons (IFN-I) and other pro-inflammatory cytokines.[1][3]

Cytosolic DNA Sensing and cGAS Activation

The enzyme cyclic GMP-AMP synthase (cGAS) is the direct sensor of cytosolic dsDNA.[1][4] In its inactive state, cGAS resides in the cytoplasm.[5] Upon binding to dsDNA, cGAS undergoes significant conformational changes and oligomerization, forming a 2:2 complex with DNA, which is essential for its enzymatic activation.[4][5][6] This interaction is largely sequence-independent, allowing cGAS to recognize a broad range of DNA species.[4][7] Structural studies have revealed that cGAS engages with the sugar-phosphate backbone of the DNA duplex.[6][7] Human cGAS exhibits a preference for longer DNA fragments (>45 bp) for robust activation.[6]

Enzymatic Synthesis of 2',3'-cGAMP

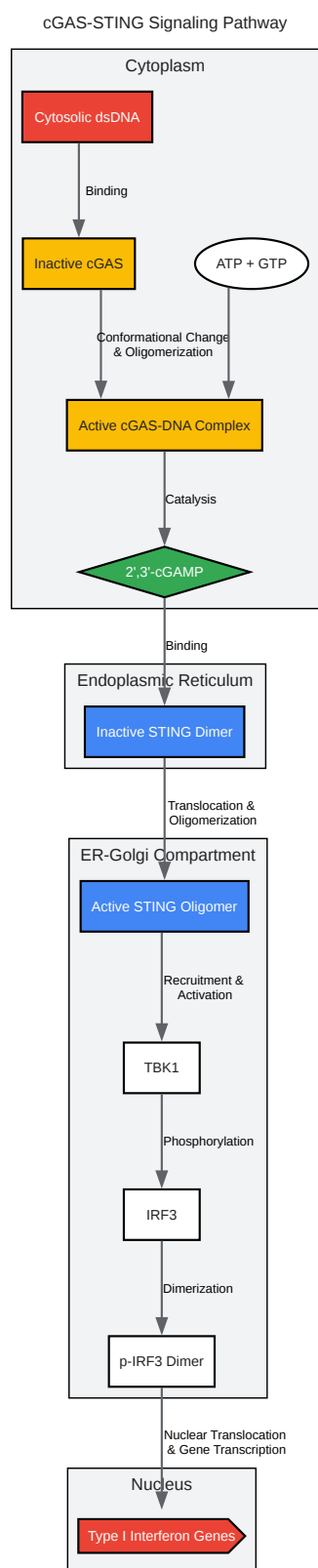
Activated cGAS catalyzes the synthesis of **2',3'-cGAMP** from adenosine triphosphate (ATP) and guanosine triphosphate (GTP).[8][9] This reaction proceeds in a stepwise manner, with the formation of a linear intermediate, AMP-2'-GTP, which is then cyclized to produce **2',3'-cGAMP**. [9] This cyclic dinucleotide is unique due to its mixed phosphodiester linkages (2'-5' and 3'-5'), distinguishing it from canonical cyclic dinucleotides produced by bacteria.[8][10]

STING Activation and Downstream Signaling

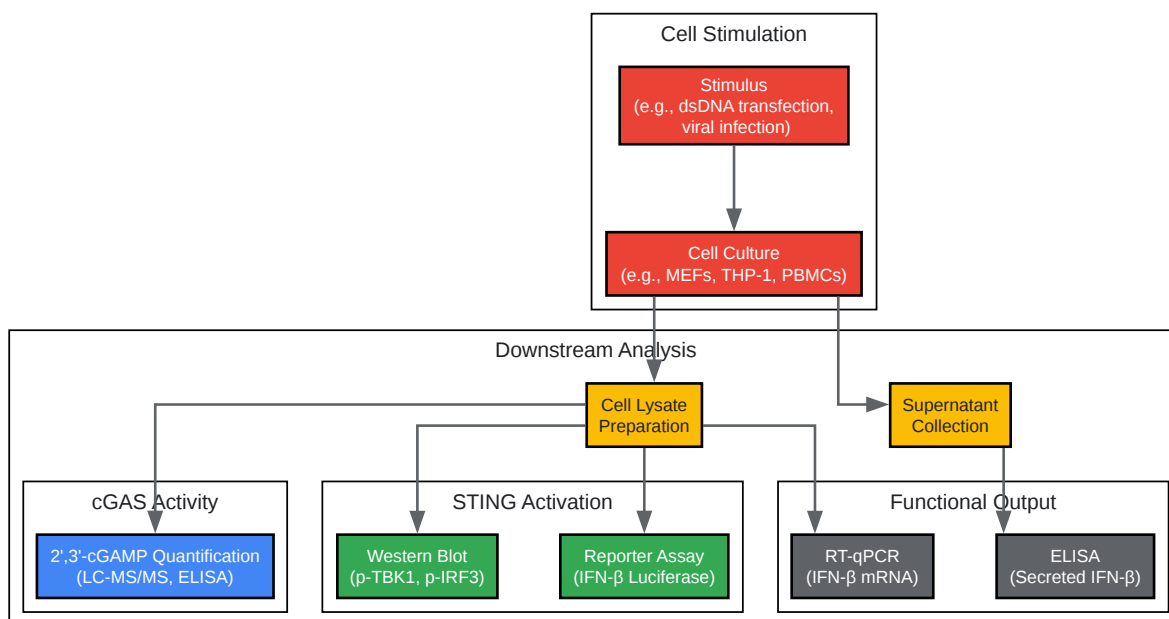
As a soluble second messenger, **2',3'-cGAMP** diffuses through the cytoplasm and binds to the STING protein, which is anchored to the membrane of the endoplasmic reticulum (ER).[5][11] The binding of **2',3'-cGAMP** induces a conformational change in STING, leading to its oligomerization and subsequent translocation from the ER through the Golgi apparatus.[11][12]

This translocation facilitates the recruitment and activation of TANK-binding kinase 1 (TBK1).[8][13] TBK1, in turn, phosphorylates both STING and the transcription factor interferon regulatory factor 3 (IRF3).[13][14] Phosphorylated IRF3 dimerizes and translocates to the nucleus, where it drives the transcription of type I interferons, such as IFN- β . [12][13] Concurrently, STING activation can also lead to the activation of the NF- κ B pathway, resulting in the production of various pro-inflammatory cytokines.[8][15]

Signaling Pathway and Experimental Workflow Visualizations



Experimental Workflow for cGAS-STING Pathway Analysis



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- To cite this document: BenchChem. [endogenous production of 2',3'-cGAMP by cGAS]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15607232/docs#endogenous-production-of-2-3-cgamp-by-cgas>]

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